Thermodynamic Characterization of 2-Substituted 1,3-Propanediols: A Technical Guide

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Compound of Interest

Compound Name:	*2-cyclohexylpropane-1,3-diol*
CAS No.:	*2612-32-0*
Cat. No.:	*B3050461*

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Executive Summary & Molecular Architecture

2-substituted 1,3-propanediols represent a unique class of polyfunctional molecules. Structurally, they are derivatives of 1,3-propanediol where the C2 carbon acts as a quaternary center, substituted with alkyl, nitro, or amino groups.

Why this matters:

- Energy Storage (PCMs): Many of these molecules (e.g., 2,2-dimethyl-1,3-propanediol or NPG) are "globular" molecules. They form plastic crystals, exhibiting high-enthalpy solid-solid phase transitions prior to melting. This makes them exceptional solid-state Phase Change Materials (PCMs) for thermal energy storage.
- Pharmaceutical Intermediates: Derivatives like 2-amino-2-methyl-1,3-propanediol (AMPD) are critical buffers and synthesis intermediates. Their purification relies heavily on precise solubility thermodynamics.

This guide details the thermodynamic profiling of these compounds, focusing on phase transition energetics and solution thermodynamics.

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Structure-Property Relationships

The thermodynamic behavior of these diols is governed by the "Neopentyl Effect" and Hydrogen Bonding networks.

The Plastic Crystal Phenomenon

Unlike typical organic solids that melt directly from a rigid crystal to a liquid, 2-substituted 1,3-propanediols often undergo a solid-solid transition (

). Below

, the molecules are rigidly ordered. Above

, the molecules gain rotational freedom while maintaining translational order (the "plastic" phase).

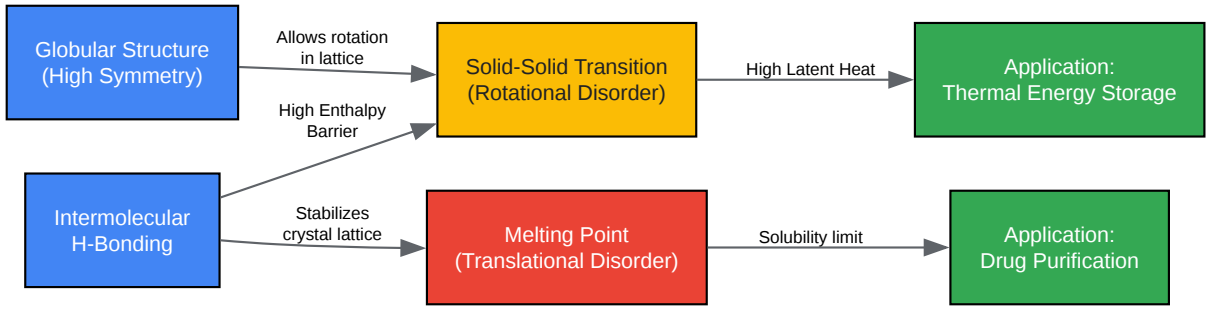
- Key Insight: The enthalpy of this solid-solid transition (

) is often significantly larger than the enthalpy of fusion (

). This is the critical parameter for energy storage applications.

Visualization: Thermal Behavior Logic

The following diagram illustrates the causal link between molecular symmetry and macroscopic thermal properties.



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Figure 1: Causal pathway linking molecular architecture (globular shape, H-bonding) to thermodynamic utility in energy storage and pharma.

Solid-State Thermodynamics: Experimental Protocol

Measuring the enthalpy of transition for these diols requires specific modifications to standard Differential Scanning Calorimetry (DSC) protocols due to their tendency to sublime and their supercooling characteristics.

Protocol: High-Fidelity DSC for Plastic Crystals

Objective: Accurately determine

,

,

, and

.

Equipment: Heat Flux DSC (e.g., TA Instruments Q2000 or Mettler Toledo DSC 3).

Step-by-Step Methodology:

- Sample Preparation (Crucial):
  - Grind the sample to a fine powder to ensure thermal contact.
  - Mass: Weigh 3–5 mg of sample.
  - Pan Selection: Use Hermetically Sealed Aluminum Pans.
  - Why? 2-substituted 1,3-propanediols (like NPG) have high vapor pressures near their melting points. An open or crimped pan will allow sublimation, altering the mass during the scan and invalidating the enthalpy integration.
- Atmosphere Control:

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- Purge with dry Nitrogen (

) at 50 mL/min.
- Why? Removes moisture (these diols are hygroscopic) and prevents oxidation at high T.

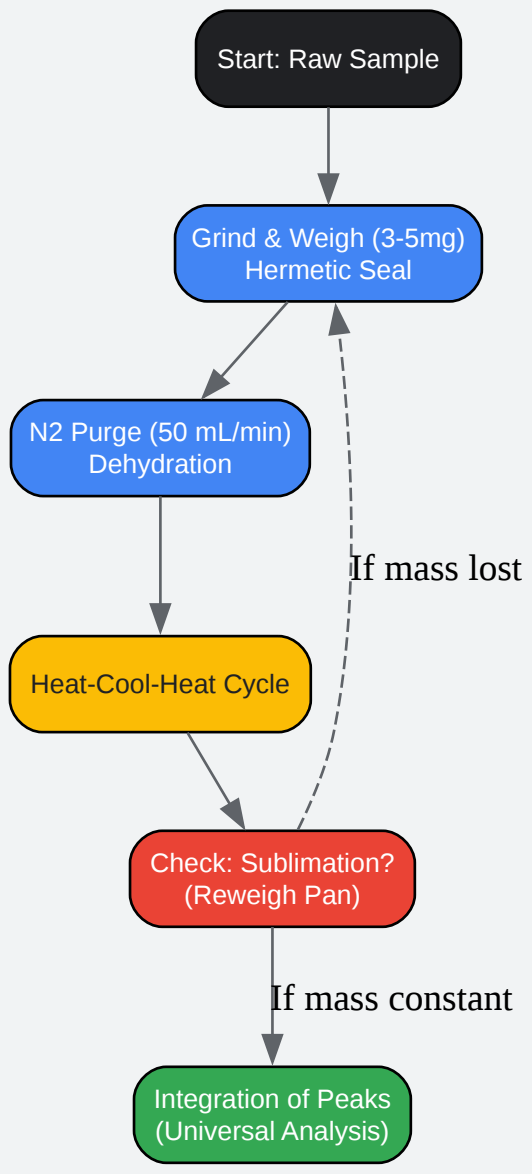
- Thermal Cycle (The "Heat-Cool-Heat" Method):
  - Ramp 1: Heat from 0°C to

    at 10°C/min. (Erases thermal history).
  - Isothermal: Hold for 3 mins.
  - Cool 1: Cool to 0°C at 5°C/min.
  - Ramp 2 (Data Collection): Heat from 0°C to

    at 5°C/min.
- Data Analysis:
  - Integrate the peak area for the solid-solid transition (usually the lower temperature peak) and the melting peak.
  - Validation: The baseline must return to linear before the onset of the second peak.

Workflow Visualization

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Figure 2: Validated DSC workflow ensuring data integrity by checking for sublimation mass loss.

Solution Thermodynamics: Solubility & Modeling

For pharmaceutical applications involving 2-amino-2-methyl-1,3-propanediol (AMPD), understanding solubility is vital for crystallization processes.

Thermodynamic Modeling (Modified Apelblat)

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The solubility of these diols in pure solvents is best described by the Modified Apelblat equation, which correlates the mole fraction solubility (

) with temperature (

):

Where

,

, and

are empirical model parameters derived from experimental data.

Protocol: Laser Monitoring Solubility

Objective: Determine the saturation solubility without sampling errors (filtration issues).

- Setup: Jacketed glass vessel with an overhead stirrer and a laser transmissometer probe.
- Solvent Loading: Add a known mass of solvent.
- Solute Addition: Add solute in excess of expected solubility.
- Dynamic Method:
  - Heat slowly (0.2 K/min) while stirring.
  - Monitor laser transmission.
  - Clear Point: The temperature at which transmission hits 100% (all solid dissolved).
- Gravimetric Verification:
  - For static equilibrium: Hold at

    for 24h. Filter supernatant, dry, and weigh.
  - Trustworthiness Check: Compare Dynamic vs. Static results. They should deviate by < 2%.

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Key Thermodynamic Data Summary

The following table summarizes typical thermodynamic values for key 2-substituted 1,3-propanediols. Note the high enthalpy of the solid-solid transition for NPG.

Compound	Abbr.	CAS No.	(K)	(kJ/mol)	(K)	(kJ/mol)	Application
2,2-dimethyl-1,3-propanediol	NPG	126-30-7	313.15	12.80	400.15	4.30	PCM / Polyester
2-amino-2-methyl-1,3-propanediol	AMPD	115-69-5	353.2	18.2	380.5	3.1	Buffer / Pharma
2-nitro-2-methyl-1,3-propanediol	NMPD	77-49-6	345.0	14.5	418.0	5.2	Synthesis

Note:

= Solid-Solid Transition Temperature;

= Melting Temperature. Values are approximate averages from literature sources.

References

- National Institute of Standards and Technology (NIST).NIST Chemistry WebBook, SRD 69. [Link]
- Chandra, A., et al. "Solid–Solid Phase Transitions in 2-Amino-2-methyl-1,3-propanediol." Journal of Chemical & Engineering Data. [Link]

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- Wang, B., et al. "Thermodynamic Properties of 2,2-Dimethyl-1,3-propanediol." Thermochimica Acta. [Link]
- Zhang, Y., et al. "Solubility and thermodynamic properties of 2-amino-2-methyl-1,3-propanediol in pure solvents." Journal of Molecular Liquids. [Link]
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